

# Physical properties of (R)-(+)-methyloxirane

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## Compound of Interest

Compound Name: (R)-(+)-propylene oxide

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An In-depth Technical Guide to the Physical Properties of (R)-(+)-Methyloxirane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of (R)-(+)-methyloxirane, also known as **(R)-(+)-propylene oxide**. The information is presented for a technical audience, with a focus on quantitative data and detailed experimental methodologies.

## Core Physical Properties

(R)-(+)-Methyloxirane is a chiral epoxide, a colorless, volatile liquid at room temperature.<sup>[1][2]</sup> Its physical characteristics are crucial for its application in chemical synthesis, particularly in the development of pharmaceuticals and other complex organic molecules.

## Quantitative Data Summary

The key physical properties of (R)-(+)-methyloxirane are summarized in the table below for easy reference and comparison.

| Property                              | Value                           | Conditions     |
|---------------------------------------|---------------------------------|----------------|
| Molecular Formula                     | C <sub>3</sub> H <sub>6</sub> O |                |
| Molecular Weight                      | 58.08 g/mol                     |                |
| Boiling Point                         | 33-34 °C                        |                |
| Melting Point                         | -112 °C                         | at 1 atm       |
| Density                               | 0.829 g/mL                      | at 20 °C       |
| Refractive Index (n <sub>D</sub> )    | 1.366                           | at 20 °C       |
| Specific Rotation ([α] <sub>D</sub> ) | +14°                            | neat, at 20 °C |

Data sourced from multiple chemical suppliers and databases.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Experimental Protocols

The following sections detail the standard laboratory procedures for measuring the physical properties listed above.

### Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small liquid samples.[\[10\]](#)

Apparatus:

- Thiele tube
- Thermometer (-10 to 110 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Mineral oil or other suitable heating bath fluid

- Rubber band or wire for attachment

Procedure:

- Add 0.5-1 mL of (R)-(+)-methyloxirane to the small test tube.
- Place the capillary tube into the test tube with the open end down.[\[10\]](#)
- Attach the test tube to the thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb.[\[10\]](#)
- Clamp the Thiele tube and fill it with mineral oil so that the side arm is about two-thirds full.
- Insert the thermometer and sample assembly into the Thiele tube, ensuring the sample is immersed in the oil but not touching the glass.[\[10\]](#)
- Gently heat the side arm of the Thiele tube with a small flame or on a hot plate.[\[10\]](#) This design promotes convection and ensures uniform heating of the oil bath.
- As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.[\[11\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid is just drawn back into the capillary tube.[\[10\]](#) Record this temperature.
- Record the atmospheric pressure, as boiling point is pressure-dependent.

## Density Measurement

This protocol determines the mass per unit volume of the liquid.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)

- Electronic balance (readable to at least 0.01 g)
- Pasteur pipette or dropper

Procedure:

- Place a clean, dry graduated cylinder on the electronic balance and tare the mass to zero.  
[12]
- Carefully transfer a specific volume of (R)-(+)-methyloxirane, for example, 5.0 mL, into the graduated cylinder. Use a pipette for accuracy and read the volume from the bottom of the meniscus.[13]
- Record the exact volume added.
- Place the graduated cylinder containing the liquid back on the balance and record the mass.  
[12][13]
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .
- For improved accuracy, repeat the measurement two more times and calculate the average density.[13]
- The measurement should be performed at a controlled temperature (e.g., 20 °C), as density is temperature-dependent.[14]

## Refractive Index Measurement

The refractive index is a measure of how light bends as it passes through the substance. It is a characteristic property useful for identification and purity assessment. An Abbe refractometer is the standard instrument for this measurement.[15]

Apparatus:

- Abbe Refractometer
- Constant temperature water bath (to circulate water through the refractometer)

- Light source (typically a sodium D-line lamp or a white light source with a compensating prism)
- Dropper
- Solvent (e.g., acetone or ethanol) and soft tissue for cleaning

#### Procedure:

- Turn on the refractometer's light source and the circulating water bath set to 20 °C. Allow the instrument to equilibrate.
- Use a soft tissue and a small amount of acetone or ethanol to clean the surfaces of the measuring and illuminating prisms.
- Using a clean dropper, place 1-2 drops of (R)-(+)-methyloxirane onto the surface of the lower prism.
- Close the prisms together securely.
- Look through the eyepiece. Turn the coarse adjustment knob until the light and dark fields become visible in the field of view.
- Sharpen the dividing line between the light and dark fields by adjusting the compensator drum (this removes any color fringes).
- Use the fine adjustment knob to center the sharp dividing line exactly on the crosshairs of the eyepiece.<sup>[15]</sup>
- Press the switch to illuminate the scale and read the refractive index value. Record the temperature at which the measurement was taken.

## Specific Rotation Measurement

Specific rotation is the angle to which a chiral compound rotates plane-polarized light under standard conditions. It is a defining characteristic of an enantiomer.

#### Apparatus:

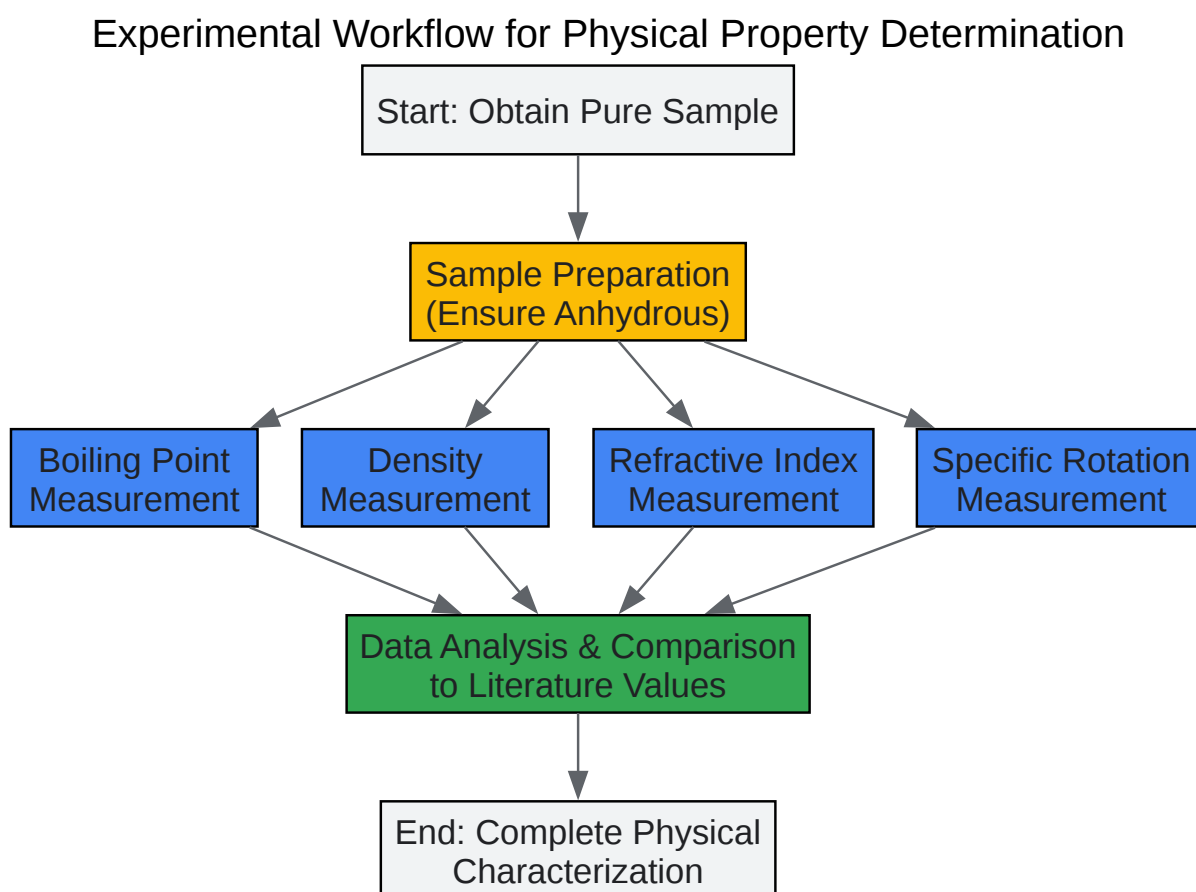
- Polarimeter
- Polarimeter sample cell (of a known path length, e.g., 1 dm)
- Sodium lamp (D-line, 589 nm) or other monochromatic light source

Procedure:

- Turn on the polarimeter and allow the light source to warm up and stabilize.[\[16\]](#)
- Blank Measurement: First, fill the sample cell with a suitable blank solvent (if measuring a solution) or leave it empty if measuring a neat liquid and there is an air-zeroing function. For a neat measurement, the "blank" is often just aligning the polarizers. Place the cell in the polarimeter and zero the instrument.
- Sample Preparation: For (R)-(+)-methyloxirane, the measurement is typically done "neat" (without a solvent). Carefully fill the clean, dry polarimeter cell with the neat liquid, ensuring no air bubbles are trapped in the light path.[\[16\]](#)
- Measurement: Place the filled sample cell into the polarimeter.[\[17\]](#)
- Rotate the analyzer and look through the eyepiece until the light field appears at its darkest or at a uniform brightness (depending on the instrument design). Record the observed angle of rotation ( $\alpha$ ).[\[17\]](#) Modern digital polarimeters will provide a direct reading.[\[16\]](#)
- Calculation: The specific rotation ( $[\alpha]$ ) is calculated using Biot's Law.[\[17\]](#)[\[18\]](#)[\[19\]](#) For a neat liquid, the formula is:  $[\alpha] = \alpha / (l \times d)$  where:
  - $\alpha$  is the observed rotation in degrees.
  - $l$  is the path length of the cell in decimeters (dm).
  - $d$  is the density of the liquid in g/mL.
- The temperature and the wavelength of light used must be reported with the final value (e.g.,  $[\alpha]^{20}_D$ ).[\[19\]](#)[\[20\]](#)

## Visualizations

The following diagram illustrates a generalized workflow for the physical characterization of a liquid chemical compound like (R)-(+)-methyloxirane.



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A generalized workflow for determining the physical properties of a liquid sample.

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### Contact

Address: 3281 E Guasti Rd

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